

# Essential Safety and Logistical Information for Handling DL-Methionine-<sup>13</sup>C

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## Compound of Interest

Compound Name: DL-Methionine-<sup>13</sup>C

Cat. No.: B1627972

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For researchers, scientists, and drug development professionals, the safe and efficient handling of isotopically labeled compounds like DL-Methionine-<sup>13</sup>C is paramount. While the <sup>13</sup>C isotope is stable and non-radioactive, the chemical properties of the molecule warrant careful adherence to safety protocols to minimize exposure and ensure experimental integrity.<sup>[1]</sup> This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

## Core Safety and Handling Summary

DL-Methionine, as a white crystalline powder, can cause eye, skin, and respiratory tract irritation.<sup>[2]</sup> The primary safety concern is the inhalation of dust particles and direct contact.<sup>[2]</sup><sup>[3]</sup> Therefore, minimizing dust generation is a critical aspect of safe handling.<sup>[2]</sup> Although considered non-hazardous under GHS classifications, it is prudent to treat all laboratory chemicals with caution.<sup>[4]</sup><sup>[5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for handling DL-Methionine-<sup>13</sup>C. The following table summarizes the required PPE:

Protection Type	Specific Recommendation	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles.	To prevent eye irritation from dust particles.[2][4][5]
Skin Protection	Nitrile gloves and a lab coat.	To prevent skin irritation and contamination.[2][4][5]
Respiratory Protection	Generally not required with adequate ventilation. Use a NIOSH-approved respirator if dust cannot be controlled.	To prevent respiratory tract irritation from dust inhalation. [2][6]

## Quantitative Data Summary

The following table summarizes key quantitative data for DL-Methionine. Note that this data is for the unlabeled compound and is expected to be nearly identical for the <sup>13</sup>C labeled version.

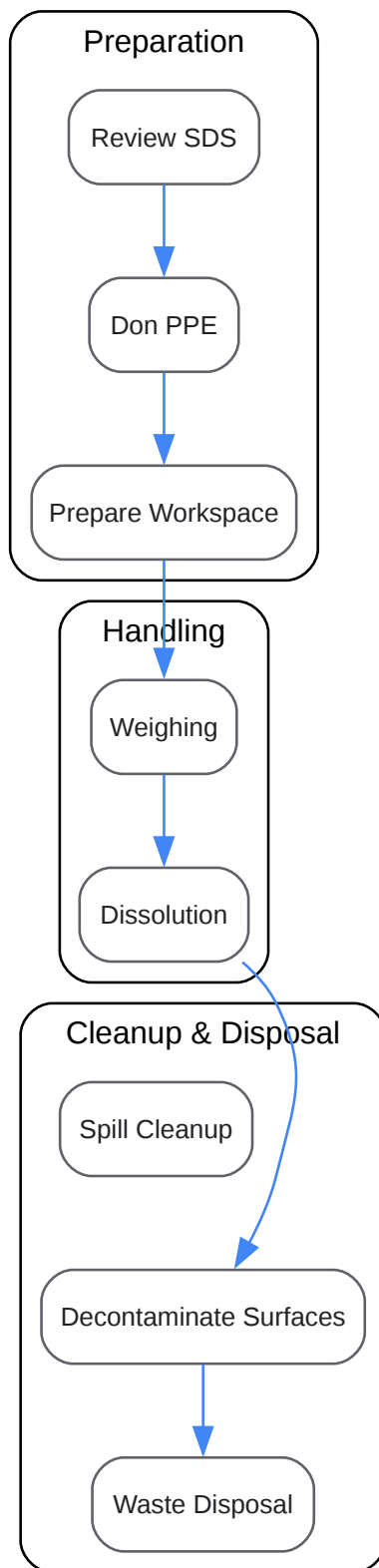
Property	Value	Source
CAS Number	59-51-8	[2][7]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub> S	[5]
Molecular Weight	149.21 g/mol	[5]
Melting Point	281 °C (decomposes)	[4][5]
Solubility	Soluble in dilute acids, alkalis, and water. Insoluble in alcohol.	[4][5]
Oral LD <sub>50</sub> (Rat)	> 10,000 mg/kg	[6]

## Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal ensures both safety and compliance.

## Experimental Workflow

The following diagram outlines the standard workflow for handling DL-Methionine- $^{13}\text{C}$  in a laboratory setting.



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### Workflow for Safe Handling of DL-Methionine-<sup>13</sup>C

## Step-by-Step Handling Procedures

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for DL-Methionine.[8]
  - Put on all required personal protective equipment, including a lab coat, safety glasses, and gloves.[4][5]
  - Prepare the work area by ensuring it is clean and uncluttered.[9] Work in a well-ventilated area, preferably in a chemical fume hood or a designated powder weighing station to minimize dust exposure.[8][10]
- Handling:
  - Weighing: When weighing the powder, avoid pouring it directly from the bottle to prevent spills.[10] Use a spatula or scoop to transfer small amounts.[10] Keep the container closed when not in use.[10]
  - Dissolution: When dissolving the powder, add it slowly to the solvent. If working with a hazardous material in solution, work over disposable bench covers.[10]
- Cleanup and Disposal:
  - Spills: In case of a spill, avoid generating dust.[2] Vacuum or sweep up the material and place it into a suitable, sealed disposal container.[2][4] Clean the spill site with an appropriate solvent or cleaning solution.[10]
  - Decontamination: After handling, decontaminate all surfaces, including the exterior of vials and equipment, as dust may cling to them.[10] Wet cleaning methods are preferable to dry sweeping to avoid aerosolizing the powder.[10]
  - Disposal: Dispose of waste material and empty containers in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety

office for specific guidance.[6]

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Skin Contact: Remove contaminated clothing and flush the skin with plenty of water for at least 15 minutes.[2] Wash clothing before reuse.[2]
- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.[2]

By adhering to these guidelines, researchers can safely and effectively utilize DL-Methionine- $^{13}\text{C}$  in their work, fostering a secure and productive laboratory environment.

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